

BAY-876 cell culture stock solution preparation

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Compound Focus: Bay-876

CAS No.: 1799753-84-6

Cat. No.: S520545

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BAY-876 Stock Solution Preparation

The following table summarizes the standard methods for preparing **BAY-876** stock solutions as provided by chemical suppliers. Handling should be done with care, using appropriate personal protective equipment.

Parameter	Specification	Notes
Molecular Weight	496.42 g/mol	[1] [2] [3]
Recommended Solvent	DMSO	The compound has poor water solubility [2] [3].
Stock Concentration	10 mM (common), or 99 mg/mL (199.42 mM)	A 10 mM stock is made by dissolving 4.96 mg of BAY-876 in 1 mL of DMSO [1] [3].
Storage	-80°C in aliquots	Storing in aliquots prevents freeze-thaw cycles and protects from moisture, which can reduce solubility in DMSO [2] [3].

Experimental Data and Working Concentrations

BAY-876 is a potent and highly selective GLUT1 inhibitor. The table below outlines its reported activity and effective concentrations in various cell-based assays.

Aspect	Details	References
Potency & Selectivity	IC ₅₀ = 2 nM for GLUT1; >130-fold selective over GLUT2, GLUT3, GLUT4 [1] [2] [3].	[1] [2] [3]

| **Common In Vitro Working Concentrations** | **Proliferation/Viability Assays:** 25 nM - 100 µM (dose-dependent effects observed) [1] [4] [5]. **Glucose Uptake Inhibition:** As low as 10 nM [5]. | [1] [4] [5] | | **Reported IC₅₀ Values in Cell Lines** | Varies by cell type and assay. Examples include 50 nM in DLD-1 cells and 24.31 µM in T24 cells [1] [2]. | [1] [2] |

Detailed Cell Culture Application Protocols

Here are detailed methodologies for key experiments cited in recent literature, which you can adapt for your research.

Protocol 1: Cell Proliferation and Viability Assay (MTS)

This protocol is adapted from a 2025 study on colorectal cancer (CRC) cell lines [4].

- **1. Cell Seeding:** Seed HCT116, DLD1, or other relevant cells into a 96-well plate at a density of 5,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours to allow cell attachment [4].
- **2. Drug Treatment:** Prepare serial dilutions of **BAY-876** in culture medium from your DMSO stock solution. Treat cells with various concentrations of **BAY-876**, using DMSO as a vehicle control. Ensure the final concentration of DMSO is equal in all wells (typically ≤0.1%) [4].
- **3. Incubation:** Incubate the treated cells for a desired period (e.g., 24 hours) [4].
- **4. Viability Measurement:** Add 20 µL of MTS reagent directly to each well. Incubate the plate at 37°C for 2 hours. Measure the absorbance at 490 nm using a microplate spectrophotometer [4].
- **5. Data Analysis:** Normalize absorbance values to the vehicle control (DMSO) to express results as a relative percentage of cell viability [4].

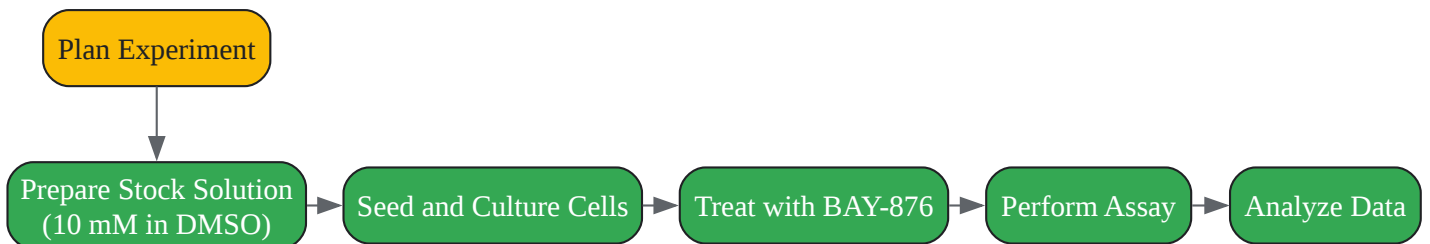
Protocol 2: Glucose Uptake Measurement (Biosensor)

This protocol, using a FRET-based glucose biosensor, is adapted from a 2024 study on head and neck squamous cell carcinoma (HNSCC) [5].

- **1. Biosensor Introduction:** Transduce HNSCC cells (e.g., SCC47) with a genetically encoded glucose biosensor (FLII12Pglu-700uδ6) [5].
- **2. Cell Plating:** Plate the transduced cells in a suitable imaging dish and culture until they reach 60-80% confluency [5].
- **3. Inhibitor Pre-treatment:** Treat cells with your desired concentration of **BAY-876** (e.g., 10 nM to 100 μM) for a specified period [5].
- **4. Real-Time Measurement:** Using live-cell imaging, initiate the measurement and then add a bolus of glucose (e.g., 25 mM final concentration) to the media. Monitor the FRET signal in real-time to track the rate of glucose influx into the cells [5].
- **5. Data Analysis:** Quantify the change in FRET signal over time. A slower rate of change in **BAY-876** treated cells indicates inhibition of glucose uptake [5].

Workflow for **BAY-876** Cell Culture Experiments

The diagram below illustrates the general workflow for planning and conducting cell culture experiments with **BAY-876**.



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Critical Notes for Researchers

- **Solubility and Stability:** **BAY-876** has limited solubility in aqueous solutions. Always prepare a fresh stock solution in DMSO and dilute it into the culture medium immediately before use. Vigorous vortexing or brief sonication may be required to fully dissolve the compound in DMSO [2] [3].
- **Vehicle Control:** It is crucial to include a vehicle control (DMSO at the same final concentration as in your treated samples) in every experiment to rule out solvent toxicity effects.

- **Dose-Response Determination:** Due to varying sensitivity across different cell lines, it is highly recommended to perform an initial dose-response curve to determine the optimal working concentration for your specific experimental model [4] [6].

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